

# An In-depth Technical Guide to Tetrachlorocatechol

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## Compound of Interest

Compound Name: *Tetrachlorocatechol*

Cat. No.: *B074200*

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## Abstract

**Tetrachlorocatechol** (TCC), a chlorinated catechol, is a significant metabolite of the widely used and controversial pesticide, pentachlorophenol (PCP). Its presence in the environment and its demonstrated biological activity necessitate a thorough understanding of its chemical and toxicological properties. This guide provides a comprehensive overview of **Tetrachlorocatechol**, including its fundamental properties, synthesis, safety and handling protocols, and key experimental methodologies for its study. Detailed experimental protocols and visual representations of its biological interactions and analytical workflows are presented to support researchers in the fields of environmental science, toxicology, and drug development.

## Core Properties of Tetrachlorocatechol

**Tetrachlorocatechol** is a white, solid organochlorine compound. It is recognized for its role as a metabolite of pentachlorophenol and as a precursor in the synthesis of the chiral resolving agent TRISPHAT.

Property	Data	Reference(s)
CAS Number	1198-55-6	[1][2][3][4][5]
Molecular Formula	C <sub>6</sub> H <sub>2</sub> Cl <sub>4</sub> O <sub>2</sub>	[1][2]
Molecular Weight	247.89 g/mol	[1][2]
Appearance	White to off-white solid	[5]
Melting Point	193-195 °C	[6][7]
SMILES	<chem>C1(=C(C(=C(C(=C1Cl)Cl)Cl)Cl)O)O</chem>	[1]
InChIKey	RRBMVWQICIXSEO-UHFFFAOYSA-N	[4]
Synonyms	3,4,5,6-Tetrachloro-1,2-benzenediol, Tetrachloropyrocatechol	[4][5]

## Synthesis and Purification

**Tetrachlorocatechol** is primarily known as a degradation product of pentachlorophenol. Laboratory-scale synthesis can be achieved through the photochemical degradation of pentachlorophenol.

## Experimental Protocol: Photochemical Synthesis of Tetrachlorocatechol from Pentachlorophenol

This protocol is adapted from a described method for the photodegradation of pentachlorophenol.

Materials:

- Pentachlorophenol (PCP)
- $\gamma$ -Fe<sub>2</sub>O<sub>3</sub> (gamma-iron(III) oxide)

- Sodium hydroxide (NaOH) or Perchloric acid (HClO<sub>4</sub>) for pH adjustment
- Deionized water
- Photochemical reactor system with a UV lamp (e.g., 8 W LZC-UV lamp with main emission at 350 nm)
- Centrifuge

#### Procedure:

- Prepare a stock solution of aqueous PCP (e.g., 0.075 mM).
- In the photochemical reactor, create a suspension with an initial PCP concentration of 0.0375 mM and a  $\gamma$ -Fe<sub>2</sub>O<sub>3</sub> dosage of 0.4 g/L.
- Adjust the initial pH of the suspension using NaOH or HClO<sub>4</sub> as needed.
- Maintain the reaction temperature at 30 °C.
- Irradiate the suspension with the 350 nm UV light source.
- Withdraw samples at specific time intervals.
- Immediately centrifuge the withdrawn samples at 4500 rpm for 25 minutes to separate the catalyst.
- The supernatant can then be carried forward for purification and analysis of **Tetrachlorocatechol**.

Purification: Further purification of the resulting **Tetrachlorocatechol** from the reaction mixture can be achieved using techniques such as column chromatography or recrystallization, depending on the purity requirements.

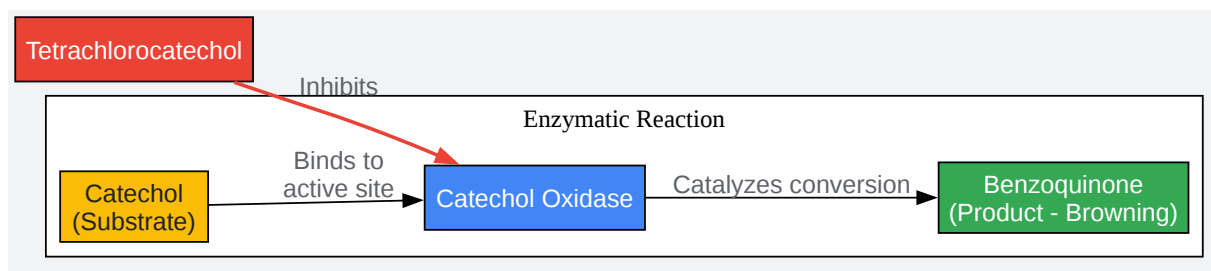
## Biological Activity and Toxicological Profile

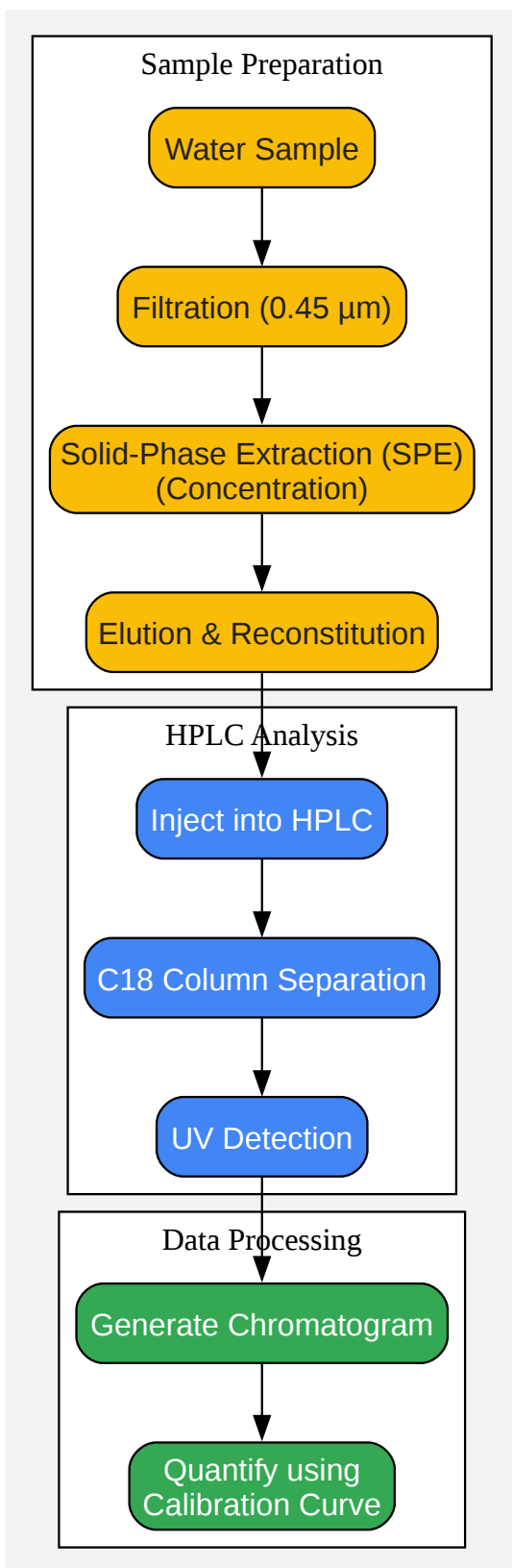
**Tetrachlorocatechol** exhibits notable biological effects, including enzyme inhibition and cytotoxicity. It is considered harmful if swallowed and can cause serious eye damage. It is also

very toxic to aquatic life.

## Mechanism of Action: Enzyme Inhibition

**Tetrachlorocatechol** has been shown to have an inhibitory effect on the enzyme acyl-coenzyme A:cholesterol acyltransferase, which is involved in cholesterol synthesis. It is also known to inhibit catechol oxidase.





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